

An In-depth Technical Guide to Methyl 2-Methyltetrahydrofuran-2-carboxylate

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Compound of Interest

Compound Name: Methyl 2-Methyltetrahydrofuran-2-carboxylate

Cat. No.: B580038

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Introduction

Methyl 2-Methyltetrahydrofuran-2-carboxylate (CAS No. 1218915-91-3) is a heterocyclic ester of significant interest in synthetic organic chemistry. Its structure, featuring a chiral center at the C2 position of the tetrahydrofuran ring, makes it a valuable building block for the synthesis of more complex molecules, particularly in the pharmaceutical industry. This technical guide provides a comprehensive overview of the known chemical properties of **Methyl 2-Methyltetrahydrofuran-2-carboxylate**, including its physical characteristics, reactivity, and role as a key intermediate in the synthesis of the diuretic drug Mefruside.

Chemical and Physical Properties

While comprehensive experimental data for **Methyl 2-Methyltetrahydrofuran-2-carboxylate** is not widely available in public literature, its basic properties have been identified. Commercial suppliers describe the compound as a white powder or liquid, with a purity typically ranging from 95% to over 98%.^[1]

Structure and Nomenclature

- IUPAC Name: **Methyl 2-methyltetrahydrofuran-2-carboxylate**

- Synonyms: Tetrahydro-2-methyl-2-furancarboxylic Acid Methyl Ester, Methyl 2-Methyltetrahydro-2-Furancarboxylate[2]
- CAS Number: 1218915-91-3[2]
- Molecular Formula: C₇H₁₂O₃[2]
- Molecular Weight: 144.17 g/mol [2]

Tabulated Physical Data

A definitive set of experimentally determined physical properties for **Methyl 2-Methyltetrahydrofuran-2-carboxylate** is not readily available. The data presented below is based on information from chemical suppliers and should be considered as indicative.

Property	Value	Source(s)
Appearance	White powder or liquid	[1]
Purity	≥95% - 98%	[1]
Molecular Formula	C ₇ H ₁₂ O ₃	[2]
Molecular Weight	144.17 g/mol	[2]

For comparison, the physical properties of the closely related, non-methylated compound, Methyl tetrahydrofuran-2-carboxylate (CAS No. 37443-42-8), are provided below. It is important to note that these values are not for the title compound and should be used with caution as a rough estimation.

Property (for Methyl tetrahydrofuran-2-carboxylate)	Value	Source(s)
Density	1.11 g/cm ³	[2]
Boiling Point	180 °C at 680 mmHg	[2]
Refractive Index	n ₂₀ /D 1.44	[2]

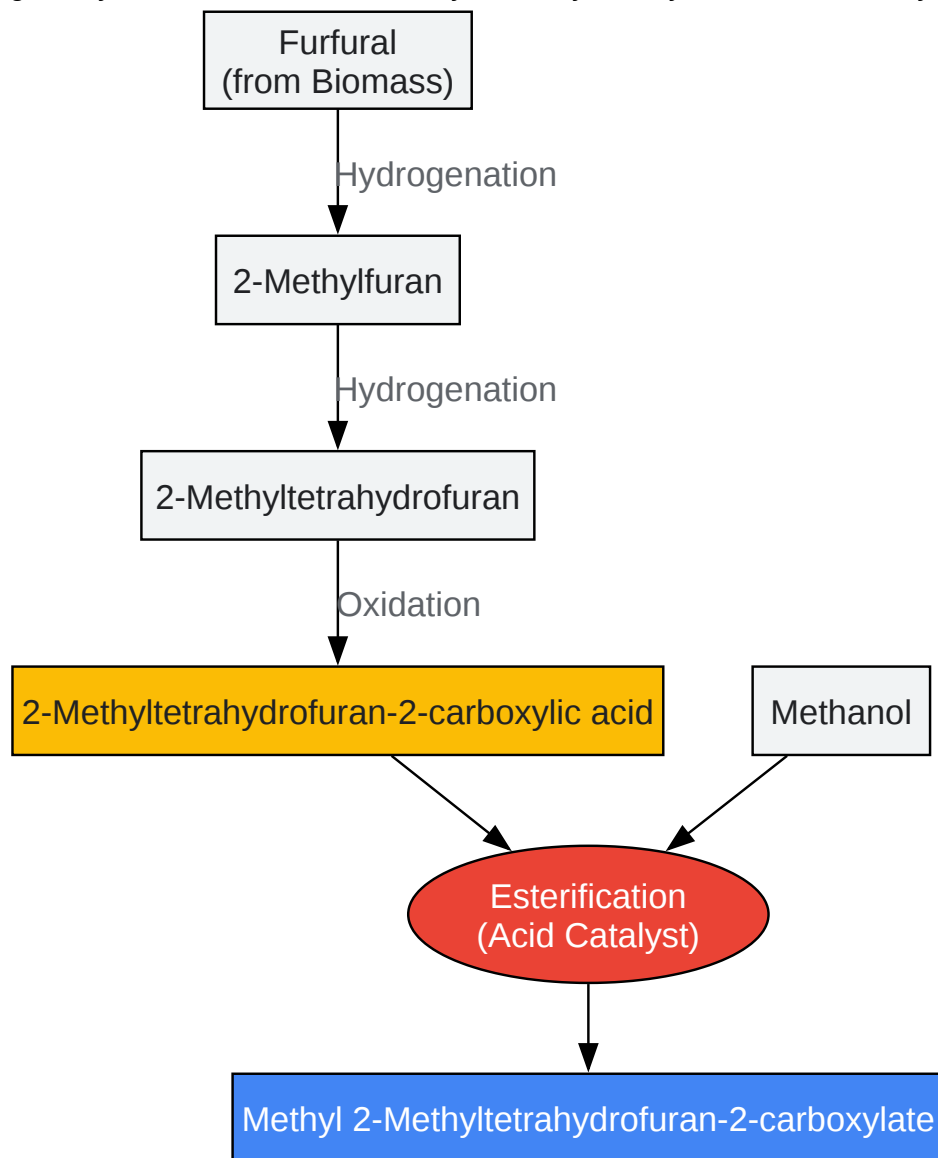
Synthesis and Reactivity

Methyl 2-Methyltetrahydrofuran-2-carboxylate is primarily recognized as a key intermediate in the synthesis of Mefruside, a diuretic medication.[3] While specific, detailed experimental protocols for the industrial synthesis of this intermediate are proprietary, the general synthetic approach can be inferred from established organic chemistry principles.

Logical Synthesis Workflow

The synthesis of **Methyl 2-Methyltetrahydrofuran-2-carboxylate** likely involves the esterification of 2-Methyltetrahydrofuran-2-carboxylic acid with methanol. This reaction is typically acid-catalyzed. The precursor, 2-Methyltetrahydrofuran-2-carboxylic acid, can be synthesized through various routes, potentially starting from furan-based platform chemicals derived from renewable resources.

Logical Synthesis Workflow for Methyl 2-Methyltetrahydrofuran-2-carboxylate

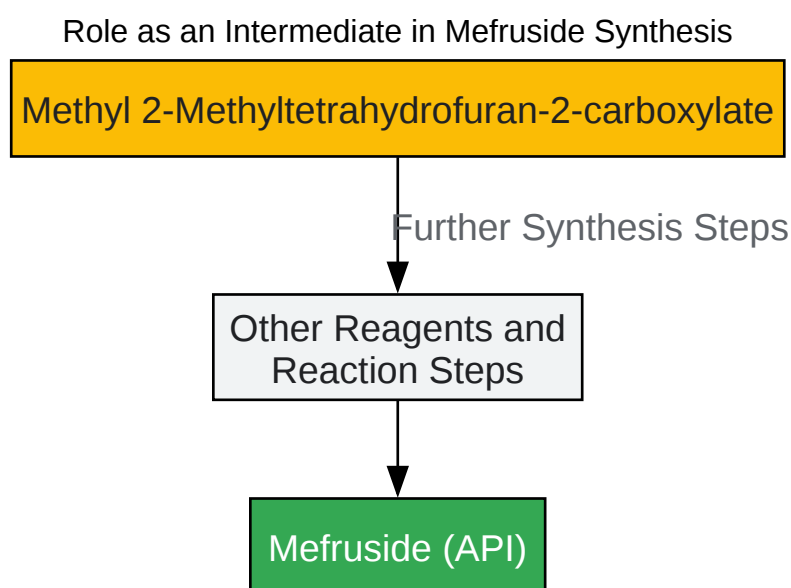


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Caption: A plausible synthetic pathway to **Methyl 2-Methyltetrahydrofuran-2-carboxylate**.

Role in Drug Development: Intermediate for Mefruside

The primary documented application of **Methyl 2-Methyltetrahydrofuran-2-carboxylate** is its role as a crucial intermediate in the manufacturing of Mefruside.[3] Mefruside is a diuretic used for the treatment of edema and hypertension. The synthesis of such active pharmaceutical ingredients (APIs) often involves multi-step processes where the purity and characterization of each intermediate are critical for the quality and efficacy of the final drug product.



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Caption: The role of the title compound in the synthesis of Mefruside.

Spectroscopic Data

A comprehensive set of publicly available spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **Methyl 2-Methyltetrahydrofuran-2-carboxylate** is currently unavailable. The acquisition and analysis of such data are crucial for the unambiguous identification and quality control of this compound in research and manufacturing settings.

Safety and Handling

Safety data sheets from commercial suppliers indicate that **Methyl 2-Methyltetrahydrofuran-2-carboxylate** should be handled with care. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Methyl 2-Methyltetrahydrofuran-2-carboxylate is a key heterocyclic compound with a significant, albeit specialized, role in the pharmaceutical industry. While a complete, publicly available dataset of its chemical and physical properties is yet to be established, its identity, molecular structure, and function as an intermediate for the diuretic Mefruside are well-documented. Further research into the detailed characterization and exploration of other potential synthetic applications of this molecule would be a valuable contribution to the field of medicinal and organic chemistry.

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